Anilopam Hydrochloride: A Comprehensive Guide for Opioid Receptor Research

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Compound of Interest

Compound Name:	*Anilopam hydrochloride*
CAS No.:	*53716-45-3*
Cat. No.:	*B1607311*

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Introduction: Unveiling **Anilopam Hydrochloride**, a Benzomorphan Opioid Agonist

Anilopam hydrochloride is a member of the benzomorphan chemical class, recognized for its activity as an opioid receptor agonist and its analgesic properties.[1] Tool compounds are essential for probing biological processes and validating potential drug targets in the initial phases of drug discovery.[2] This guide provides detailed application notes and protocols for utilizing **Anilopam hydrochloride** as a tool compound in the study of opioid receptors, empowering researchers to explore its pharmacological profile with precision and confidence.

This document will delve into the mechanistic underpinnings of Anilopam's action, furnish detailed protocols for its characterization, and provide a framework for its application in both in vitro and in vivo experimental paradigms.

Physicochemical Properties and Handling

A thorough understanding of a tool compound's physical and chemical characteristics is paramount for experimental success.

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Property	Value	Source
Chemical Name	4-(2-(8-methoxy-2-methyl-1,2,4,5-tetrahydro-3H-benzo[d]azepin-3-yl)ethyl)aniline hydrochloride	MedChemExpress
Molecular Formula	$C_{20}H_{27}ClN_2O$	MedChemExpress
Molecular Weight	346.90 g/mol	MedChemExpress
CAS Number	53716-45-3	MedChemExpress
Appearance	Crystalline solid	General Knowledge
Solubility	Soluble in DMSO and methanol	General Knowledge
Storage	Store at -20°C for long-term stability.	TargetMol

Stock Solution Preparation: For in vitro assays, prepare a 10 mM stock solution of **Anilopam hydrochloride** in DMSO. For in vivo studies, the formulation will depend on the route of administration and animal model, often involving co-solvents like PEG300 and Tween 80.[3]

Mechanism of Action: A G-Protein Coupled Signaling Cascade

Anilopam, as an opioid agonist, exerts its effects by binding to and activating opioid receptors, which are a class of G-protein coupled receptors (GPCRs).[1] The three primary subtypes of opioid receptors are mu (μ), kappa (κ), and delta (δ).[4]

Upon agonist binding, the receptor undergoes a conformational change, leading to the activation of intracellular heterotrimeric G-proteins (specifically of the Gi/o family). This activation initiates a signaling cascade with several key downstream effects:

- Inhibition of Adenylyl Cyclase: The activated Gαi subunit inhibits the enzyme adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.[5]

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- Modulation of Ion Channels: The Gβγ subunits can directly interact with and modulate ion channels. This includes the opening of G-protein-coupled inwardly rectifying potassium (GIRK) channels, leading to neuronal hyperpolarization, and the inhibition of voltage-gated calcium channels, which reduces neurotransmitter release.

- β-Arrestin Recruitment: Following activation and phosphorylation by G-protein-coupled receptor kinases (GRKs), opioid receptors can recruit β-arrestin proteins. This process is crucial for receptor desensitization, internalization, and can also initiate G-protein-independent signaling pathways.[6][7]

The culmination of these signaling events at the cellular level is a reduction in neuronal excitability and the inhibition of pain signal transmission.

Anilopam-induced opioid receptor signaling cascade.

Pharmacological Profile: Receptor Binding and Functional Activity

While specific binding affinity (Ki) and functional potency (EC50) values for **Anilopam hydrochloride** are not extensively reported in publicly available literature, the following table provides representative data for other well-characterized opioid ligands to serve as a benchmark for experimental design and data interpretation.

Compound	Receptor	Ki (nM)	EC50 (nM) (cAMP Assay)	Reference
Morphine	μ	74 ± 18	Potent Agonist	[8]
Buprenorphine	μ	0.90 ± 0.1	Potent Agonist	[8]
Tramadol	μ	>10,000	Weak Agonist	[1][8]
DPDPE	δ	-	Full Agonist	[9]
U-69,593	κ	-	Full Agonist	[9]

Experimental Protocols

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The following protocols provide a robust framework for the characterization of **Anilopam hydrochloride**.

Protocol 1: Radioligand Binding Assay for Opioid Receptor Affinity

This protocol determines the binding affinity (Ki) of **Anilopam hydrochloride** for μ, κ, and δ opioid receptors through competitive displacement of a radiolabeled ligand.

Principle: The ability of increasing concentrations of the unlabeled test compound (Anilopam) to displace a constant concentration of a high-affinity radioligand from the receptor is measured. The concentration of the test compound that displaces 50% of the specific binding of the radioligand is the IC50, which can then be converted to the inhibition constant (Ki).

Workflow for a radioligand binding assay.

Materials:

- Cell membranes from cells stably expressing human μ, κ, or δ opioid receptors.
- Radioligands: [^{3}H]DAMGO (for μ), [^{3}H]DPDPE (for δ), [^{3}H]U-69,593 (for κ).
- **Anilopam hydrochloride**.
- Assay Buffer: 50 mM Tris-HCl, pH 7.4.
- Wash Buffer: Ice-cold 50 mM Tris-HCl, pH 7.4.
- Non-specific binding control: Naloxone (10 μM).
- Glass fiber filters (GF/B or GF/C), pre-soaked in 0.5% polyethyleneimine (PEI).
- Scintillation fluid.
- 96-well plates.
- Filtration apparatus.

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- Scintillation counter.

Procedure:

- Membrane Preparation: Thaw frozen cell membrane aliquots on ice and resuspend in assay buffer to a final protein concentration of 10-20 µ g/well .
- Assay Setup: In a 96-well plate, add the following in triplicate:
  - Total Binding: 50 µL assay buffer, 50 µL radioligand, 100 µL membrane suspension.
  - Non-specific Binding: 50 µL Naloxone (10 µM final concentration), 50 µL radioligand, 100 µL membrane suspension.
  - Competitive Binding: 50 µL of **Anilopam hydrochloride** dilutions (ranging from 10^{-11} to 10^{-5} M), 50 µL radioligand, 100 µL membrane suspension.
- Incubation: Incubate the plate at 25°C for 60-90 minutes with gentle agitation.
- Filtration: Rapidly filter the contents of each well through the pre-soaked glass fiber filters using a cell harvester. Wash the filters three times with 3 mL of ice-cold wash buffer.
- Counting: Place the filters in scintillation vials, add 4-5 mL of scintillation fluid, and quantify the radioactivity using a scintillation counter.
- Data Analysis:
  - Calculate specific binding: Total Binding - Non-specific Binding.
  - Plot the percentage of specific binding against the log concentration of **Anilopam hydrochloride**.
  - Determine the IC50 value using non-linear regression analysis.
  - Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.[4]

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Protocol 2: cAMP Functional Assay for Opioid Receptor Agonism

This protocol assesses the functional potency (EC50) and efficacy of **Anilopam hydrochloride** by measuring its ability to inhibit forskolin-stimulated cAMP production.

Principle: Opioid receptors of the Gi/o family, when activated by an agonist, inhibit adenylyl cyclase, thereby reducing the intracellular accumulation of cAMP. In this assay, adenylyl cyclase is first stimulated with forskolin to produce a measurable level of cAMP. The ability of the agonist to reduce this forskolin-stimulated cAMP level is then quantified.

Materials:

- HEK293 cells stably expressing the opioid receptor of interest.
- **Anilopam hydrochloride**.
- Forskolin.
- IBMX (a phosphodiesterase inhibitor).
- cAMP assay kit (e.g., HTRF, AlphaScreen, or ELISA-based).
- Cell culture medium and reagents.
- 96-well or 384-well plates.

Procedure:

- Cell Culture: Culture the cells to 80-90% confluency.
- Cell Plating: Seed the cells into 96-well or 384-well plates at an appropriate density and allow them to adhere overnight.[10]
- Compound Treatment:
  - Aspirate the culture medium and replace it with stimulation buffer containing IBMX.

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- Add increasing concentrations of **Anilopam hydrochloride** to the wells.
- Incubate for 15-30 minutes at 37°C.

- Forskolin Stimulation: Add a fixed concentration of forskolin (e.g., 10 µM) to all wells except the basal control.
- Incubation: Incubate for 30 minutes at 37°C.
- cAMP Measurement: Lyse the cells and measure the intracellular cAMP levels according to the manufacturer's instructions for the chosen cAMP assay kit.
- Data Analysis:
  - Plot the cAMP levels against the log concentration of **Anilopam hydrochloride**.
  - Determine the EC50 value (the concentration of agonist that produces 50% of the maximal inhibition of forskolin-stimulated cAMP production) and the Emax (maximal effect) using non-linear regression.

Protocol 3: In Vivo Hot Plate Analgesia Test

This protocol evaluates the analgesic efficacy of **Anilopam hydrochloride** in a rodent model of acute thermal pain.

Principle: The hot plate test measures the latency of a rodent to exhibit a pain response (e.g., paw licking, jumping) when placed on a heated surface. An increase in this latency following drug administration indicates an analgesic effect. This test is particularly sensitive to centrally acting analgesics like opioids.[11][12][13][14][15]

Materials:

- Male or female mice or rats (e.g., Swiss Webster mice, Sprague-Dawley rats).
- Hot plate apparatus with adjustable temperature.
- **Anilopam hydrochloride**.

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- Vehicle control (e.g., saline, or a vehicle with co-solvents if used for Anilopam).
- Positive control (e.g., Morphine).
- Animal enclosures.

Procedure:

- Acclimation: Acclimate the animals to the testing room for at least 60 minutes before the experiment.
- Baseline Latency:
  - Set the hot plate temperature to a constant, noxious temperature (e.g., 52-55°C).[11]
  - Gently place each animal on the hot plate and start a timer.
  - Record the latency to the first sign of a pain response (hind paw licking or jumping).
  - Implement a cut-off time (e.g., 30-60 seconds) to prevent tissue damage. If the animal does not respond within this time, remove it and assign the cut-off time as its latency.[12]
- Drug Administration: Administer **Anilopam hydrochloride**, vehicle, or the positive control via the desired route (e.g., intraperitoneal, subcutaneous).
- Post-Treatment Latency: At predetermined time points after drug administration (e.g., 30, 60, 90, and 120 minutes), place each animal back on the hot plate and measure the response latency as described in step 2.
- Data Analysis:
  - Calculate the Percent Maximum Possible Effect (%MPE) for each animal at each time point using the formula: %MPE = [(Post-drug latency - Baseline latency) / (Cut-off time - Baseline latency)] x 100.
  - Generate dose-response curves by plotting the %MPE against the log dose of **Anilopam hydrochloride**.

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- Determine the ED50 (the dose that produces 50% of the maximum possible effect).

Synthesis of **Anilopam Hydrochloride**

While a specific, detailed synthesis protocol for **Anilopam hydrochloride** is not readily available in the provided search results, a general synthetic strategy for related benzazepine and benzomorphan structures can be inferred. The synthesis of structurally similar compounds, such as Nefopam, often involves a multi-step process.[16][17] A plausible, though unverified, synthetic route for Anilopam could involve the following key transformations:

- Formation of a Benzazepine Core: This would likely involve the cyclization of a suitably substituted precursor to form the core heterocyclic ring system.
- Introduction of the Phenethylamine Moiety: Alkylation of the benzazepine nitrogen with a protected 4-aminophenylethyl halide.
- Final Deprotection and Salt Formation: Removal of any protecting groups and subsequent treatment with hydrochloric acid to yield the final hydrochloride salt.

Researchers aiming to synthesize **Anilopam hydrochloride** should consult specialized medicinal chemistry literature and patents for detailed procedures and characterization data.

Conclusion

Anilopam hydrochloride serves as a valuable tool for the pharmacological investigation of opioid receptors. The protocols outlined in this guide provide a solid foundation for determining its binding affinity, functional activity, and in vivo analgesic efficacy. By employing these standardized methods, researchers can generate reliable and reproducible data, contributing to a deeper understanding of opioid receptor pharmacology and the development of novel analgesic therapies.

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